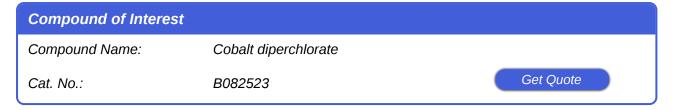


physical and chemical properties of cobalt diperchlorate hexahydrate

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An In-depth Technical Guide to Cobalt Diperchlorate Hexahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **cobalt diperchlorate** hexahydrate, Co(ClO₄)₂·6H₂O. The information is curated for professionals in research and development, with a focus on presenting clear, quantitative data and outlining relevant experimental methodologies.

Physical Properties

Cobalt diperchlorate hexahydrate is an inorganic compound that appears as dark-red, hygroscopic crystals.[1] It is characterized by its high solubility in water and other polar solvents.[2][3]

Table 1: Quantitative Physical Properties of Cobalt Diperchlorate Hexahydrate



Property	Value
Molecular Formula	Co(ClO ₄) ₂ ·6H ₂ O
Molecular Weight	365.93 g/mol [3][4]
Appearance	Dark-red crystals or crystalline powder[1][2]
Density	3.33 g/cm ³ [1]
Melting Point	Decomposes at 170 °C (338 °F; 443 K)[1][3]
Solubility in Water	113 g/100 mL at 25 °C[1]
Solubility in Other Solvents	Very soluble in acetone and ethanol[3]
Crystal Structure	Orthorhombic, consisting of isolated $[Co(H_2O)_6]^{2+} \ octahedrons \ and \ perchlorate \\ anions[1]$
Lattice Constants	a = 7.76 Å, b = 13.44 Å, c = 5.20 Å[1]

Chemical Properties

Cobalt diperchlorate hexahydrate is a strong oxidizing agent and requires careful handling, especially when in contact with combustible or organic materials.[5] It is stable under ambient conditions but is hygroscopic and will absorb moisture from the air.[5][6]

Table 2: Chemical and Safety Properties of Cobalt Diperchlorate Hexahydrate



Property	Description
Stability	Hygroscopic; stable under normal conditions but can absorb moisture from the air.[5][6]
Reactivity	Strong oxidizer.[5] Contact with combustible materials may cause fire.[5]
Incompatible Materials	Reducing agents, strong reducing agents, and combustible materials.[5]
Hazardous Decomposition	Upon heating, it decomposes to form cobalt(II,III) oxide.[1] Hazardous decomposition can also produce hydrogen chloride and other cobalt oxides.[5]
Hazard Class	5.1 (Oxidizer)[5]

Experimental Protocols Synthesis of Cobalt Diperchlorate Hexahydrate

The synthesis of **cobalt diperchlorate** hexahydrate is typically achieved through the reaction of a cobalt(II) salt, such as cobalt(II) carbonate, with perchloric acid.

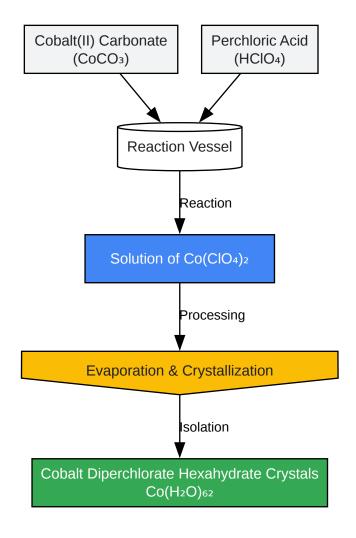
Methodology:

Reaction: Cobalt(II) carbonate is slowly added to a solution of perchloric acid. The reaction
proceeds with the evolution of carbon dioxide gas.

$$\circ$$
 C0CO₃ + 2 HClO₄ → C0(ClO₄)₂ + H₂O + CO₂[1]

- Evaporation: The resulting solution is carefully heated to evaporate the solvent.
- Crystallization: As the solution becomes more concentrated, dark-red crystals of cobalt diperchlorate hexahydrate will form.
- Isolation: The crystals are then isolated from the solution by filtration and dried.





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Synthesis Workflow for Cobalt Diperchlorate Hexahydrate

Thermal Decomposition Analysis

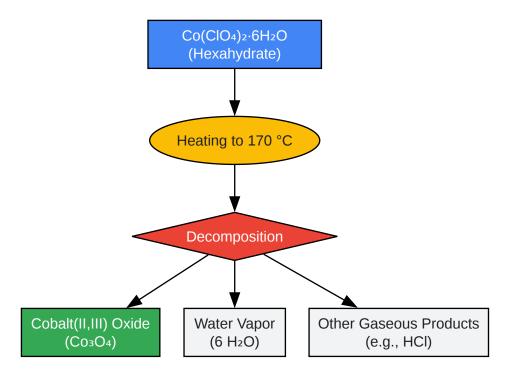
The thermal stability of **cobalt diperchlorate** hexahydrate can be investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC). It is important to note that heating the hexahydrate does not yield the anhydrous form; instead, it leads to decomposition.[1]

Methodology:

• Sample Preparation: A small, accurately weighed sample of Co(ClO₄)₂·6H₂O is placed in an inert crucible (e.g., alumina).



- TGA/DSC Analysis: The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- Data Collection: The weight loss (TGA) and heat flow (DSC) are recorded as a function of temperature.
- Analysis: The data reveals the temperature at which dehydration and subsequent decomposition occur. The decomposition of the hexahydrate begins around 170 °C, leading to the formation of cobalt oxides.[1]



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Thermal Decomposition Pathway

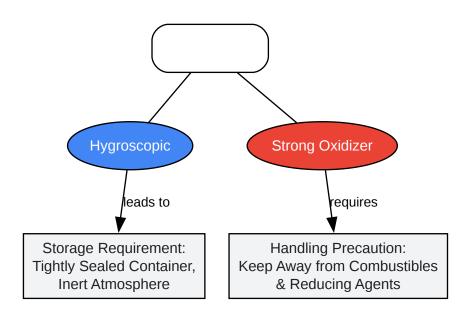
Handling and Storage

Due to its chemical properties, specific precautions are necessary when handling and storing **cobalt diperchlorate** hexahydrate.

• Hygroscopicity: The compound readily absorbs moisture from the air.[5][6] Therefore, it should be stored in a tightly sealed container under an inert atmosphere.[5]



- Oxidizing Nature: As a strong oxidizer, it must be kept away from combustible materials,
 reducing agents, and sources of heat or ignition to prevent fire.[5]
- Personal Protective Equipment (PPE): Appropriate PPE, including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or fume hood.[5]



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Relationship Between Properties and Handling

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